

GNE-495: Standard Operating Procedure for Safe Disposal

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Compound of Interest

Compound Name: GNE-495

Cat. No.: B15607992

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This document provides essential safety and logistical information for the proper handling and disposal of **GNE-495**, a potent and selective MAP4K4 inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure that this compound is managed safely, minimizing risk to personnel and the environment. Adherence to these protocols, in conjunction with institutional and local regulations, is critical.

Safety and Handling Data

Proper disposal procedures begin with an understanding of the compound's characteristics and associated hazards. All personnel handling **GNE-495** must be familiar with the information outlined in the Safety Data Sheet (SDS).

Parameter	Information
Chemical Name	8-amino-N-[1-(cyclopropylcarbonyl)-3-azetidiny]-2-(3-fluorophenyl)-1,7-naphthyridine-5-carboxamide[1][2]
CAS Number	1449277-10-4[1][2][3][4][5][6][7]
Molecular Formula	C22H20FN5O2[1][3][4][5][6][7]
Hazard Classification	Causes skin irritation (Category 2)[3]. Causes serious eye irritation (Category 2A/2B)[3].
Required PPE	Wear protective gloves, protective clothing, eye protection, and face protection[3].
Environmental Precautions	Do not allow to enter sewers or surface/ground water[2][3]. Prevent further leakage or spillage[3].

Procedural Guidance for Disposal

The disposal of **GNE-495** must be managed as a controlled chemical waste process. Under no circumstances should **GNE-495** or its containers be disposed of via standard trash or sanitary sewer systems.

Step 1: Personal Protective Equipment (PPE) and Preparation Before handling **GNE-495** waste, ensure you are wearing the appropriate personal protective equipment, including a lab coat, nitrile gloves, and safety glasses or goggles[3]. Work in a well-ventilated area, such as a chemical fume hood.

Step 2: Waste Segregation and Collection All materials that have come into contact with **GNE-495** must be treated as hazardous waste.

- **Solid Waste:** Collect unused or expired **GNE-495** powder in its original vial or a clearly labeled, sealed container.
- **Liquid Waste:** Solutions containing **GNE-495** should be collected in a dedicated, leak-proof, and shatter-resistant hazardous waste container. Do not mix with other incompatible waste

streams.

- Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that are contaminated with **GNE-495** should be collected in a designated, sealed hazardous waste bag or container[8].

Step 3: Labeling and Containment Properly label the hazardous waste container with the full chemical name "**GNE-495**," the associated hazards (e.g., "Irritant"), the accumulation start date, and any other information required by your institution's Environmental Health and Safety (EHS) department. Ensure the container is securely sealed to prevent spills or leakage[8].

Step 4: Temporary Storage Store the sealed and labeled waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, pending collection.

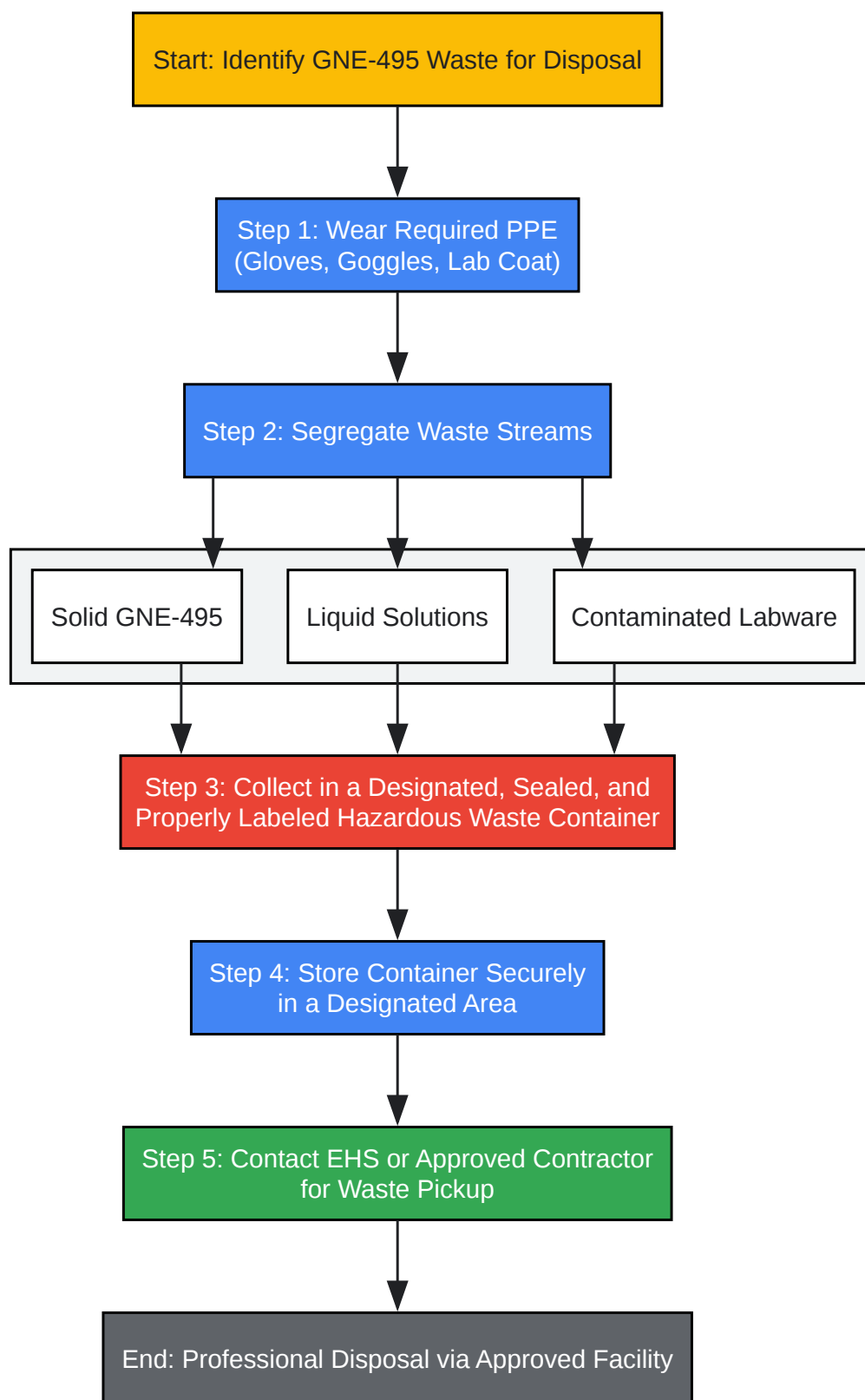
Step 5: Final Disposal Arrange for the collection and disposal of the **GNE-495** waste through your institution's EHS department or an approved chemical waste disposal contractor. It is the user's responsibility to follow all local, state, and federal regulations for hazardous waste disposal[2][8].

Experimental Protocols

This document provides operational guidance for disposal. No experimental protocols are cited.

Disposal Workflow Visualization

The following diagram illustrates the required step-by-step workflow for the safe disposal of **GNE-495**.



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Caption: Workflow for the safe segregation and disposal of **GNE-495** waste.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medkoo.com [medkoo.com]
- 6. 1449277-10-4 | GNE-495| GNE 495; GNE495|BioChemPartner [m.biochempartner.com]
- 7. GNE-495 - Immunomart [immunomart.com]
- 8. benchchem.com [benchchem.com]
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